

(S)-3-Ethylmorpholine molecular weight and formula

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Compound of Interest

Compound Name: (S)-3-Ethylmorpholine

Cat. No.: B1384832

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Technical Data for (S)-3-Ethylmorpholine

This document provides a concise summary of the key physicochemical properties of **(S)-3-Ethylmorpholine**, a heterocyclic organic compound. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular attributes of **(S)-3-Ethylmorpholine** are detailed below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Reference
Molecular Formula	C6H13NO	[1][2][3]
Molecular Weight	115.17 g/mol	[2]
Molar Mass	115.17 g/mol	[1]
Density	0.9 ± 0.1 g/cm ³	[3]
Boiling Point	160.6 ± 15.0 °C at 760 mmHg	[3]
Flash Point	54.2 ± 9.8 °C	[3]

It is important to note that some sources may refer to the hydrochloride salt of this compound, **(S)-3-Ethylmorpholine** hydrochloride, which has a different molecular formula ($C_6H_{14}ClNO$) and molecular weight.[4]

Experimental Protocols and Biological Activity

Currently, publicly available literature from the initial search does not provide detailed experimental protocols or evidence of **(S)-3-Ethylmorpholine**'s involvement in specific biological signaling pathways. This compound is primarily cataloged as a chemical intermediate, suggesting its principal use in the synthesis of other molecules rather than as a standalone bioactive agent.[1] Therefore, diagrams of signaling pathways or experimental workflows directly involving **(S)-3-Ethylmorpholine** cannot be generated at this time. Further research into specific applications of this molecule would be necessary to uncover such information.

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- To cite this document: BenchChem. [(S)-3-Ethylmorpholine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384832#s-3-ethylmorpholine-molecular-weight-and-formula]

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